

C24H36ClNO for studying cannabinoid receptor signaling

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Compound of Interest

Compound Name: C24H36ClNO

Cat. No.: B15171582

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Unidentified Cannabinoid Ligand: C24H36ClNO

Initial investigations into the chemical compound **C24H36ClNO** have revealed a significant challenge in identifying a known cannabinoid receptor ligand with this specific molecular formula. Extensive searches of chemical databases and scientific literature have not yielded a recognized common name, IUPAC name, or any published data regarding its synthesis, pharmacological properties, or use in cannabinoid receptor signaling studies.

This lack of publicly available information prevents the creation of detailed application notes and experimental protocols as requested. The foundation of such a document relies on the established identity and characterized biological activity of the compound in question. Without this, any attempt to describe its mechanism of action, provide quantitative data, or outline experimental procedures would be purely speculative and scientifically unsound.

It is highly probable that the provided molecular formula may contain a typographical error, or it may refer to a novel, unpublished, or proprietary research compound not yet disclosed in the public domain.

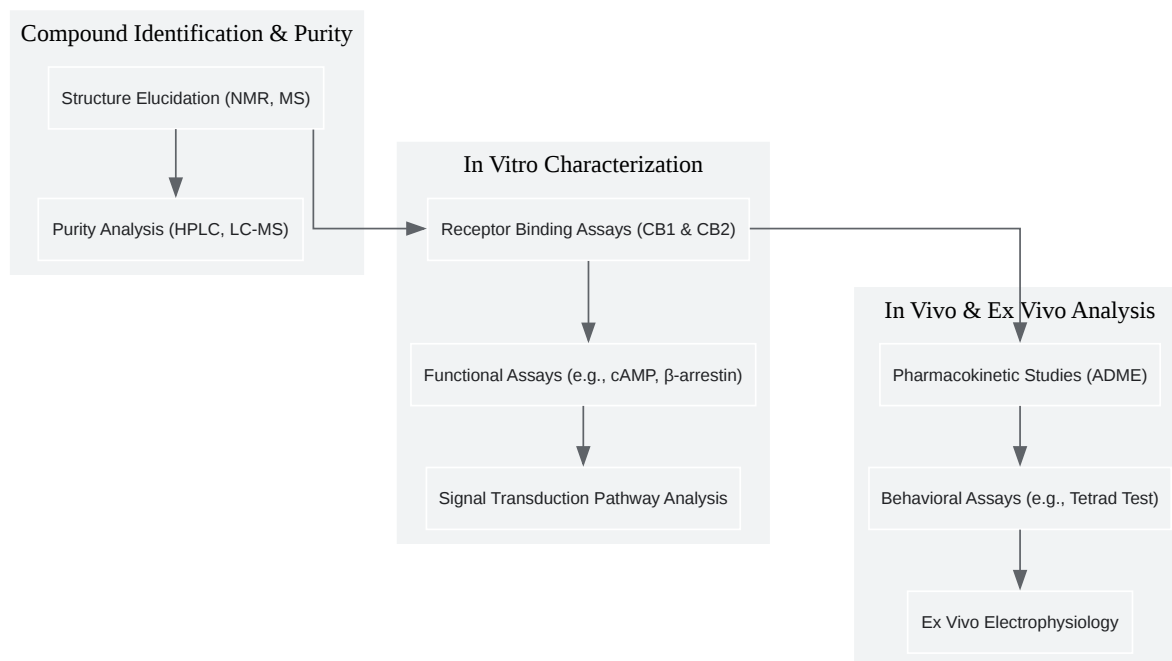
Suggested Next Steps for Researchers

For researchers, scientists, and drug development professionals who have encountered this chemical formula, the following steps are recommended to proceed with its characterization for studying cannabinoid receptor signaling:

- **Compound Verification:** The primary and most critical step is to verify the correct molecular formula and chemical structure of the compound. This may involve reviewing the original source of the information or conducting analytical chemistry techniques such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy to confirm the elemental composition and connectivity of the molecule.
- **Literature and Patent Search with Corrected Information:** Once the correct chemical identity is established, a thorough search of scientific databases (e.g., PubMed, Scopus, SciFinder) and patent databases (e.g., Google Patents, USPTO) should be conducted using the correct name, structure, or formula.
- **In Vitro Characterization:** If the compound is indeed novel, a series of in vitro experiments would be necessary to determine its affinity and efficacy at cannabinoid receptors.

Hypothetical Experimental Workflow for a Novel Cannabinoid Ligand

Should a researcher successfully identify and synthesize a novel compound intended for cannabinoid receptor studies, a general experimental workflow to characterize its signaling properties would involve the following stages. This workflow is provided as a general guideline and would need to be adapted based on the specific properties of the identified compound.



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A generalized experimental workflow for characterizing a novel cannabinoid ligand.

Due to the inability to identify a specific compound with the molecular formula **C₂₄H₃₆ClNO** that is relevant to cannabinoid receptor signaling, we are unable to provide the detailed application notes, data tables, and specific signaling pathway diagrams as per the core requirements of the original request. We recommend that the user verify the chemical identity of the compound of interest to enable a more fruitful investigation.

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